

Application Note: Flow Cytometry Analysis of ISX-Expressing Cells

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Compound of Interest

Compound Name: ISX-1

Cat. No.: B1672651

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ISX (Intestine-Specific Homeobox) is a transcription factor crucial for regulating gene expression in the intestine.[1][2] It plays a significant role in various biological processes, including vitamin A metabolism, cell proliferation, and immune responses.[3] Dysregulation of ISX has been implicated in several diseases, including inflammatory bowel disease and hepatocellular carcinoma.[3][4] Therefore, accurate quantification and characterization of ISX-expressing cells are vital for understanding its role in both normal physiology and disease pathogenesis. Flow cytometry offers a powerful, high-throughput method for identifying and quantifying ISX-positive cells within a heterogeneous population, enabling detailed analysis at the single-cell level. This application note provides a comprehensive protocol for the intracellular staining of ISX and subsequent analysis by flow cytometry.

Principle of the Assay

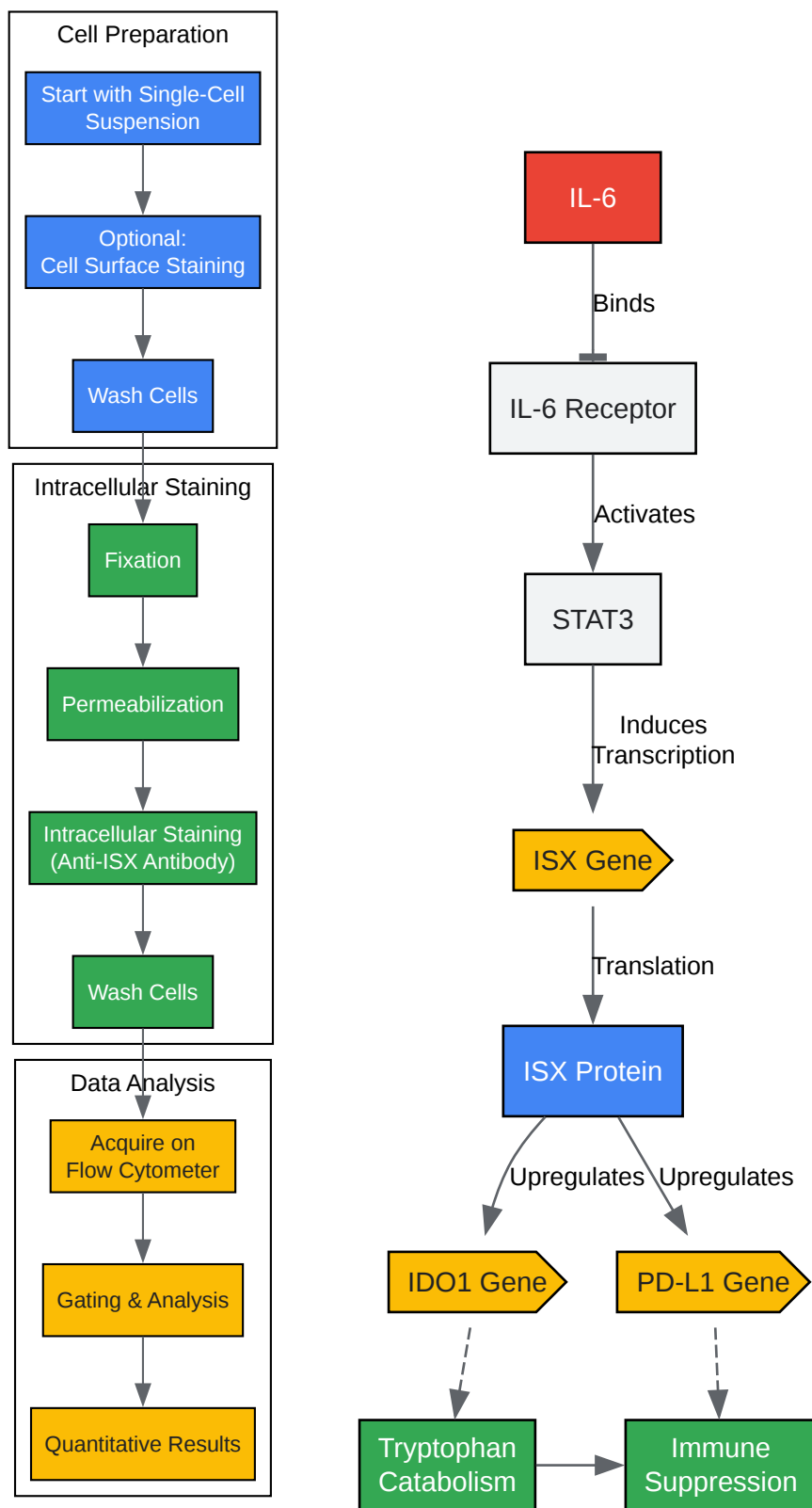
This protocol is designed for the detection of the intracellular transcription factor ISX. The procedure involves the following key steps:

- **Cell Preparation:** A single-cell suspension is prepared from either cell culture or tissue samples.

- (Optional) Surface Staining: Cell surface markers can be stained to identify specific cell populations of interest.
- Fixation: Cells are treated with a fixation buffer to cross-link proteins, preserving the cellular morphology and antigenicity of ISX.
- Permeabilization: The cell membrane is permeabilized to allow the anti-ISX antibody to penetrate the cell and access the nucleus where ISX is located.
- Intracellular Staining: Cells are incubated with a fluorochrome-conjugated antibody specific to ISX.
- Data Acquisition: The stained cells are analyzed on a flow cytometer to quantify the percentage of ISX-expressing cells and their fluorescence intensity.

Experimental Workflow

The overall workflow for the flow cytometric analysis of ISX-expressing cells is depicted below.



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